A Technical Guide to the Spectroscopic Characterization of 7-Chloroquinoline-2-carbaldehyde

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Compound of Interest

Compound Name:	*7-Chloroquinoline-2-carbaldehyde*
CAS No.:	*59394-27-3*
Cat. No.:	*B1348144*

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This in-depth technical guide provides a comprehensive overview of the spectroscopic data for **7-chloroquinoline-2-carbaldehyde**, a key heterocyclic building block in medicinal chemistry and materials science. Designed for researchers, scientists, and drug development professionals, this document synthesizes predictive data with field-proven insights to facilitate the unambiguous structural confirmation of this compound. While direct, experimentally verified spectra for **7-chloroquinoline-2-carbaldehyde** are not readily available in public-domain literature, this guide leverages data from closely related analogs and first-principle spectroscopic knowledge to present a robust, predictive analysis.

Introduction: The Significance of 7-Chloroquinoline-2-carbaldehyde

Quinoline and its derivatives are privileged scaffolds in drug discovery, exhibiting a wide range of biological activities, including antimicrobial, anticancer, and anti-inflammatory properties. The presence of a chloro-substituent and a reactive carbaldehyde group on the quinoline core, as in **7-chloroquinoline-2-carbaldehyde**, offers versatile handles for further chemical modifications,

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making it a valuable intermediate in the synthesis of novel therapeutic agents and functional materials. Accurate and comprehensive spectroscopic characterization is paramount for ensuring the identity, purity, and structural integrity of this compound in any research and development pipeline. This guide provides a detailed exposition of its expected Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data.

The Synergistic Approach to Structural Elucidation

The structural elucidation of a molecule like **7-chloroquinoline-2-carbaldehyde** is a puzzle solved by the convergence of multiple spectroscopic techniques. Each method provides a unique piece of information, and their combined interpretation leads to a confident structural assignment.

Caption: Interplay of spectroscopic techniques for the structural confirmation of **7-chloroquinoline-2-carbaldehyde**.

Part 1: Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for the detailed structural analysis of organic molecules in solution. By probing the magnetic properties of atomic nuclei, it provides precise information about the chemical environment, connectivity, and spatial arrangement of atoms.

^{1}H NMR Spectroscopy: Mapping the Proton Landscape

Expertise & Experience: The ^{1}H NMR spectrum of **7-chloroquinoline-2-carbaldehyde** is expected to be complex due to the presence of five aromatic protons on the quinoline ring system and one aldehydic proton. The chemical shifts and coupling patterns of these protons are influenced by the electron-withdrawing effects of the nitrogen atom, the chloro-substituent, and the carbaldehyde group. The spectrum will likely be recorded in a deuterated solvent such as chloroform-d ($CDCl_3$) or dimethyl sulfoxide-d_6 (DMSO-d_6).

Experimental Protocol for High-Resolution ^{1}H NMR:

- Sample Preparation: Accurately weigh 5-10 mg of the sample and dissolve it in 0.6-0.7 mL of a suitable deuterated solvent. For polar compounds, DMSO-d_6 is often a good choice.

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- Instrumentation: Utilize a high-field NMR spectrometer (e.g., 400 MHz or higher) to achieve optimal signal dispersion.
- Acquisition Parameters:
  - Pulse Sequence: A standard single-pulse experiment (e.g., 'zg30') is typically used.
  - Spectral Width: Set a spectral width that encompasses all expected proton signals (e.g., 0-12 ppm).
  - Number of Scans: Acquire a sufficient number of scans (e.g., 16 or 32) to obtain a good signal-to-noise ratio.
  - Relaxation Delay (d1): Use a relaxation delay of at least 1-2 seconds to ensure quantitative integration.
- Processing: Apply a Fourier transform to the acquired free induction decay (FID), followed by phase and baseline correction. Reference the spectrum to the residual solvent peak or an internal standard (e.g., TMS at 0 ppm).

Predicted ^{1}H NMR Data for **7-Chloroquinoline-2-carbaldehyde**:

The following table presents the predicted ^{1}H NMR chemical shifts, multiplicities, and coupling constants for **7-chloroquinoline-2-carbaldehyde**. These predictions are based on the analysis of quinoline-2-carbaldehyde and related 7-substituted quinolines.

Proton	Predicted Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (J, Hz)
H-3	~8.25	d	~8.5
H-4	~8.15	d	~8.5
H-5	~8.10	d	~9.0
H-6	~7.60	dd	~9.0, 2.0
H-8	~8.00	d	~2.0
CHO	~10.20	s	-

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Comparative ^{1}H NMR Data of Analogous Compounds:

To substantiate the predictions, the experimental ^{1}H NMR data for quinoline-2-carbaldehyde and 7-chloro-2-methylquinoline are provided below.

- Quinoline-2-carbaldehyde[1]

Proton	Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (J, Hz)
H-3	**8.31**	**d**	**8.4**
H-4	8.25	d	8.5
H-5	7.90	d	8.2
H-6	7.83	t	7.7
H-7	7.69	t	7.5
H-8	8.03	d	8.4

| CHO | 10.23 | s | - |

- 7-Chloro-2-methylquinoline[2][3]

Proton	Chemical Shift (δ, ppm)
CH_3	**~2.7**

| Aromatic H | ~7.3-8.1 |

^{13}C NMR Spectroscopy: Unveiling the Carbon Skeleton

Expertise & Experience: The ^{13}C NMR spectrum provides a count of the unique carbon atoms in the molecule and information about their chemical environment. For **7-chloroquinoline-2-carbaldehyde**, ten distinct signals are expected: nine for the quinoline ring and one for the aldehydic carbonyl carbon. The chemical shifts are influenced by hybridization and the electronic effects of the substituents.

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Experimental Protocol for High-Resolution ^{13}C NMR:

- Sample Preparation: A more concentrated sample is typically required for ^{13}C NMR (20-50 mg in 0.6-0.7 mL of deuterated solvent).
- Instrumentation: A high-field NMR spectrometer with a broadband probe is necessary.
- Acquisition Parameters:
  - Pulse Sequence: A proton-decoupled pulse sequence (e.g., 'zgpg30') is commonly used to simplify the spectrum and enhance sensitivity.
  - Spectral Width: A wider spectral width is needed to cover the full range of carbon chemical shifts (e.g., 0-200 ppm).
  - Number of Scans: A significantly larger number of scans (e.g., 1024 or more) is required due to the lower natural abundance and sensitivity of the ^{13}C nucleus.
- Processing: Similar to ^{1}H NMR, the data is processed with Fourier transformation, phasing, and baseline correction.

Predicted ^{13}C NMR Data for **7-Chloroquinoline-2-carbaldehyde**:

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Carbon	Predicted Chemical Shift (δ, ppm)
C-2	~152.0
C-3	~118.0
C-4	~137.0
C-4a	~129.0
C-5	~128.5
C-6	~128.0
C-7	~136.0
C-8	~129.5
C-8a	~148.0
CHO	~193.0

Comparative ^{13}C NMR Data of Analogous Compounds:

- Quinoline-2-carbaldehyde[1]

Carbon	Chemical Shift (δ, ppm)
C-2	**152.7**
C-3	117.5
C-4	137.5
C-4a	129.3
C-5	130.2
C-6	128.0
C-7	130.6
C-8	130.5
C-8a	148.0

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| CHO | 193.9 |

- 7-Chloro-2-methylquinoline[3][4]

Carbon
CH_3

| Aromatic C |

Part 2: Infrared (IR) Spectroscopy

Expertise & Experience: IR spectroscopy is a rapid and effective method for identifying the functional groups present in a molecule. The absorption of infrared radiation corresponds to specific vibrational modes of the chemical bonds. For **7-chloroquinoline-2-carbaldehyde**, the most characteristic absorption bands will be associated with the C=O stretch of the aldehyde, C-H stretches of the aromatic and aldehydic protons, C=C and C=N stretches of the quinoline ring, and the C-Cl stretch.

Experimental Protocol for FT-IR Spectroscopy:

- Sample Preparation:
  - Solid (KBr Pellet): Grind a small amount of the sample (1-2 mg) with anhydrous potassium bromide (KBr) (100-200 mg) and press into a transparent pellet.
  - Solid (ATR): Place a small amount of the solid sample directly on the attenuated total reflectance (ATR) crystal.
- Data Acquisition: Record the spectrum over the mid-infrared range (typically 4000-400 cm^{-1}).
- Background Correction: A background spectrum of the empty sample compartment (or the pure KBr pellet/clean ATR crystal) should be recorded and subtracted from the sample spectrum.

Predicted IR Absorption Bands for **7-Chloroquinoline-2-carbaldehyde**:

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Wavenumber (cm^{-1})	Intensity	Assignment
~3050	Medium	Aromatic C-H stretch
~2850, ~2750	Weak	Aldehydic C-H stretch (Fermi doublet)
~1700	Strong	C=O stretch (aldehyde)
~1600-1450	Medium-Strong	C=C and C=N ring stretches
~850-800	Strong	C-H out-of-plane bending
~750	Medium-Strong	C-Cl stretch

Part 3: Mass Spectrometry (MS)

Expertise & Experience: Mass spectrometry is a powerful analytical technique that measures the mass-to-charge ratio (m/z) of ions. It provides the molecular weight of the compound and, through analysis of fragmentation patterns, can offer valuable structural information. For **7-chloroquinoline-2-carbaldehyde**, the molecular formula is $C_{10}H_6ClNO$, and the expected monoisotopic mass is approximately 191.01 g/mol .

Experimental Protocol for Mass Spectrometry:

- Sample Introduction: The sample can be introduced into the mass spectrometer via direct infusion, or as the eluent from a gas chromatograph (GC-MS) or liquid chromatograph (LC-MS).
- Ionization Method:
  - Electron Ionization (EI): A hard ionization technique that often leads to extensive fragmentation, providing a detailed fragmentation pattern.
  - Electrospray Ionization (ESI): A soft ionization technique that typically results in a prominent protonated molecular ion ($[M+H]^+$), which is useful for confirming the molecular weight.

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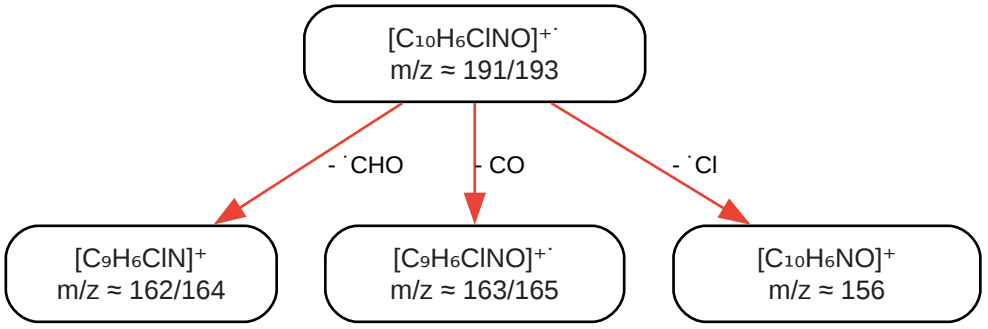
- Mass Analysis: The ions are separated based on their m/z ratio by a mass analyzer (e.g., quadrupole, time-of-flight).

Predicted Mass Spectrometry Data for **7-Chloroquinoline-2-carbaldehyde**:

- Molecular Ion ($M^{+\cdot}$): m/z ≈ 191 (with an M+2 peak at m/z ≈ 193 in an approximate 3:1 ratio, characteristic of the chlorine isotope pattern).
- Key Fragmentation Pathways:
  - Loss of the formyl radical ($^{\cdot}CHO$) to give a fragment at m/z ≈ 162.
  - Loss of carbon monoxide (CO) to give a fragment at m/z ≈ 163.
  - Loss of a chlorine radical ($^{\cdot}Cl$) to give a fragment at m/z ≈ 156.



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Caption: Predicted major fragmentation pathways for **7-chloroquinoline-2-carbaldehyde** in mass spectrometry.

Conclusion

This technical guide provides a detailed, predictive, and comparative analysis of the key spectroscopic data for **7-chloroquinoline-2-carbaldehyde**. By integrating information from analogous compounds and fundamental spectroscopic principles, a robust framework for the structural confirmation of this important heterocyclic compound is established. The provided experimental protocols offer practical guidance for acquiring high-quality data. It is the author's

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belief that this guide will serve as a valuable resource for researchers and scientists in their synthetic and analytical endeavors.

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